

# Application Notes and Protocols: Preparation and Use of Acid Red 249 Stock Solutions

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## Compound of Interest

Compound Name: Acid Red 249

Cat. No.: B12401964

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## Introduction

**Acid Red 249**, a water-soluble anionic dye, finds applications in various laboratory settings, primarily as a stain in histological and cytological studies, and potentially in cytotoxicity assays.  
[\[1\]](#)[\[2\]](#)[\[3\]](#) Its vibrant red color allows for clear visualization of cellular components. Proper preparation of stock solutions is critical to ensure reproducibility and accuracy in experimental results. These application notes provide detailed protocols for the preparation of **Acid Red 249** stock solutions and a general workflow for its application in a laboratory setting.

## Physicochemical Properties and Solubility

**Acid Red 249** typically presents as a dark red powder. It is soluble in water and slightly soluble in ethanol.  
[\[1\]](#)[\[2\]](#)[\[3\]](#) For high-concentration stock solutions, dimethyl sulfoxide (DMSO) can be used as a solvent, with a solubility of up to 50 mg/mL.  
[\[4\]](#)

## Data Presentation: Acid Red 249 Stock Solution Parameters

Parameter	Value	Reference
Molecular Formula	<chem>C29H20ClN3Na2O10S3</chem>	<a href="#">[1]</a>
Molecular Weight	748.11 g/mol	<a href="#">[1]</a>
Appearance	Dark red powder	<a href="#">[2]</a>
Solubility in Water	Soluble	<a href="#">[2]</a>
Solubility in Ethanol	Slightly soluble	<a href="#">[2]</a>
Solubility in DMSO	50 mg/mL (requires sonication)	<a href="#">[4]</a>
Recommended Solvents	Deionized Water, DMSO	<a href="#">[2]</a> <a href="#">[4]</a>
Storage of Stock Solution	-20°C for up to 1 month, -80°C for up to 6 months	<a href="#">[4]</a>

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Aqueous Stock Solution of Acid Red 249

This protocol describes the preparation of a 10 mM stock solution in deionized water, suitable for most routine staining procedures.

Materials:

- Acid Red 249 powder (MW: 748.11 g/mol )
- High-purity deionized water
- Calibrated analytical balance
- 50 mL conical tube or appropriate volumetric flask
- Magnetic stirrer and stir bar
- 0.22 µm sterile syringe filter

- Sterile microcentrifuge tubes for aliquoting

Procedure:

- Calculate the required mass: To prepare 10 mL of a 10 mM stock solution, calculate the mass of **Acid Red 249** needed:
  - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight ( g/mol )
  - Mass (g) = 0.010 mol/L x 0.010 L x 748.11 g/mol = 0.0748 g (or 74.8 mg)
- Weighing: Carefully weigh out 74.8 mg of **Acid Red 249** powder using a calibrated analytical balance.
- Dissolution:
  - Add approximately 8 mL of deionized water to a 50 mL conical tube containing a magnetic stir bar.
  - Slowly add the weighed **Acid Red 249** powder to the water while stirring.
  - Continue stirring at room temperature until the powder is completely dissolved. The solution should be a clear, deep red.
- Volume Adjustment: Once fully dissolved, add deionized water to bring the final volume to 10 mL.
- Sterilization (Optional): For applications requiring sterile conditions (e.g., cell culture-based assays), filter the solution through a 0.22  $\mu$ m sterile syringe filter into a sterile container.
- Aliquoting and Storage:
  - Aliquot the stock solution into smaller, single-use volumes (e.g., 100  $\mu$ L or 500  $\mu$ L) in sterile microcentrifuge tubes.
  - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).<sup>[4]</sup> Avoid repeated freeze-thaw cycles.

## Protocol 2: Preparation of a High-Concentration (50 mg/mL) DMSO Stock Solution

This protocol is suitable for experiments requiring a highly concentrated stock solution that can be diluted into aqueous buffers or media.

### Materials:

- **Acid Red 249** powder
- Anhydrous, high-purity DMSO
- Calibrated analytical balance
- Glass vial with a screw cap
- Vortex mixer
- Sonicator (water bath)
- Sterile microcentrifuge tubes for aliquoting

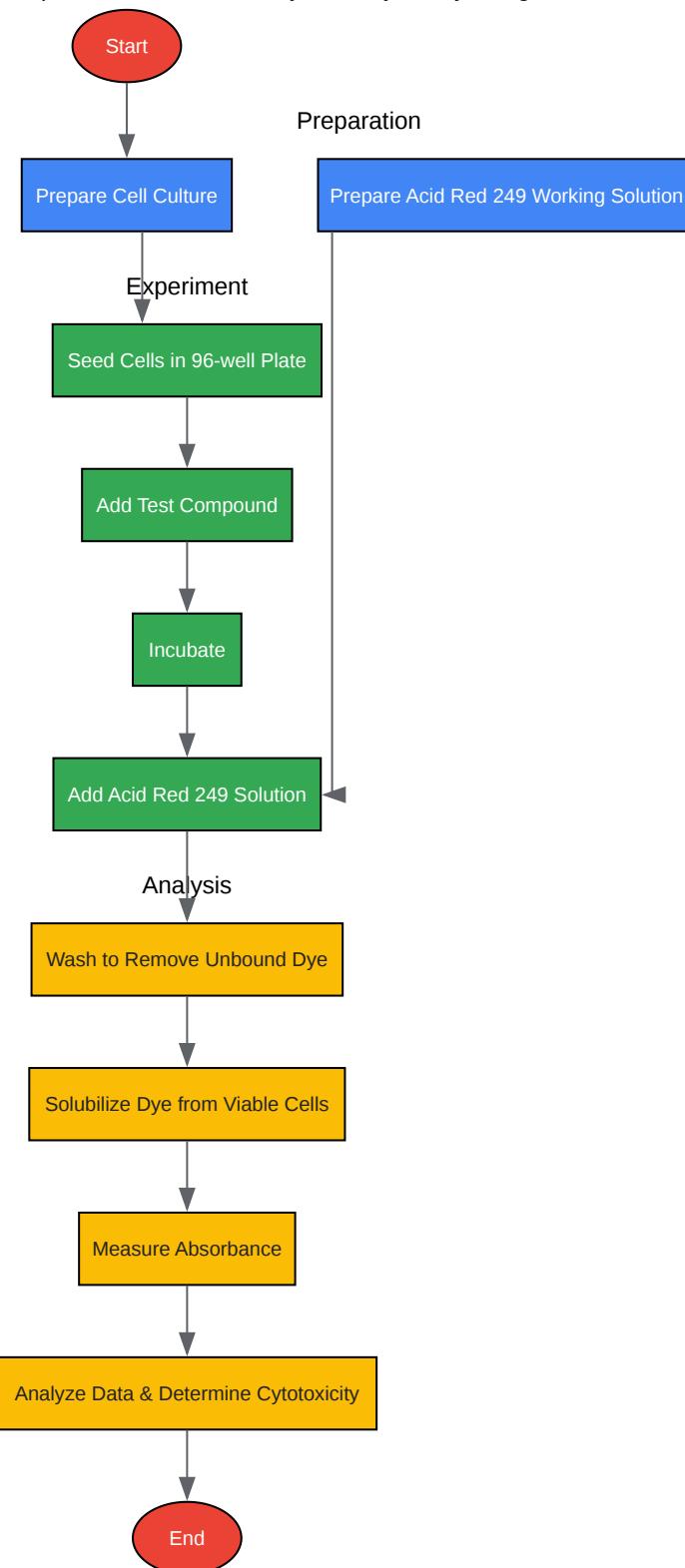
### Procedure:

- Weighing: Weigh out the desired amount of **Acid Red 249** powder (e.g., 50 mg) into a clean, dry glass vial.
- Dissolution:
  - Add the appropriate volume of DMSO to achieve a 50 mg/mL concentration (e.g., 1 mL for 50 mg of powder).
  - Vortex the mixture vigorously for 1-2 minutes.
  - If the powder is not fully dissolved, place the vial in a water bath sonicator and sonicate for 10-15 minutes, or until the solution is clear.<sup>[4]</sup>
- Aliquoting and Storage:

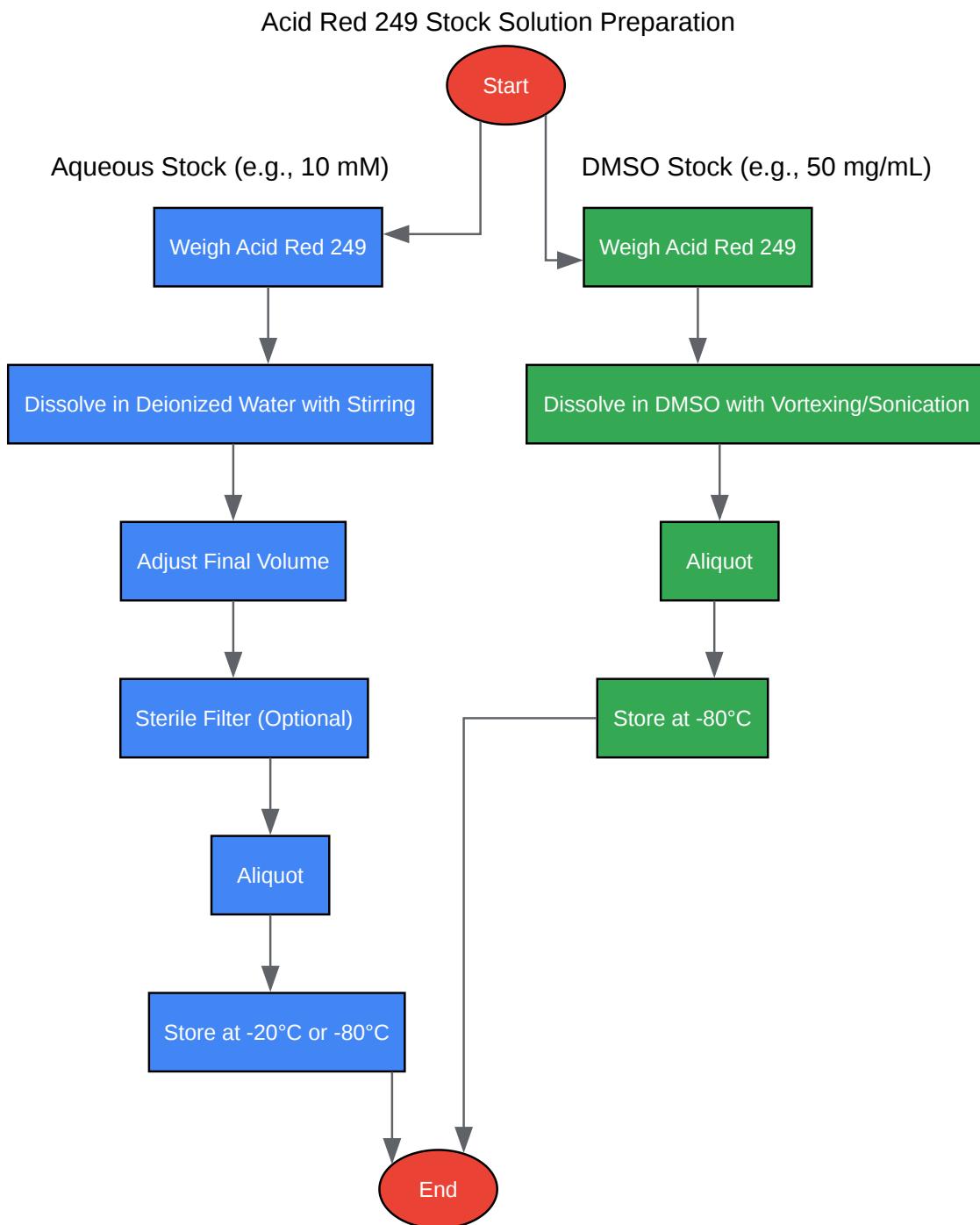
- Aliquot the stock solution into small, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -80°C for up to 6 months.[4] DMSO has a high freezing point (-18.5 °C), so the solution will be frozen at this temperature.

## Mandatory Visualizations

## Experimental Workflow: Cytotoxicity Assay using Acid Red 249

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Caption: Workflow for a cell viability assay using **Acid Red 249**.

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Caption: Preparation of aqueous and DMSO stock solutions of **Acid Red 249**.

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